

Acceptability & Preference Comparison: UC781 vs. Placebo Gel

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Compound Focus: UC-781

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The following table summarizes the key acceptability findings from a Phase 1, randomized, blinded, placebo-controlled trial. Participants used the gel rectally for seven consecutive days [1].

Assessment Criteria	UC781 Gel (0.1% and 0.25%)	Placebo Gel (HEC)
Overall Acceptability	Highly acceptable [1]	Highly acceptable, with no significant difference from UC781 gels [1]
Intentional Future Use	100% of participants reported high intentions to use a gel like the one in the study [1]	100% of participants reported high intentions to use a gel like the one in the study [1]
Product Attributes	Received favorable ratings on color, smell, and consistency [1]	Received favorable ratings on color, smell, and consistency [1]
Key Differentiator	N/A	The placebo gel (HEC) was a clear aqueous gel, while the UC781 gels were off-white to light yellow [1].

Experimental Protocol Overview

The provided search results detail the methodology for the acceptability study and the larger clinical trial it was part of.

- **Study Design:** The acceptability data was collected within a **Phase 1, randomized, double-blind, placebo-controlled trial** [2] [3].
- **Participants:** 36 HIV-uninfected adults (26 men and 10 women) with a history of consensual receptive anal intercourse were randomized into three groups (0.1% UC781 gel, 0.25% UC781 gel, or a placebo gel) [1] [2].
- **Intervention:** Participants were instructed to use the assigned gel rectally once daily for seven consecutive days [1].
- **Acceptability Assessment:** Acceptability was evaluated using **structured questionnaires** and **qualitative in-depth interviews** after the one-week product use period. Questionnaires were administered via a Web-based, Computer Assisted Self-Interview (CASI) system [1].
- **Blinding:** The study was double-blinded, meaning neither the participants nor the investigators knew which product was being administered. The investigators noted that all three gels were "similar to the touch," though their viscosities differed [1] [2].

The diagram below illustrates the participant flow and key procedures in this clinical trial.

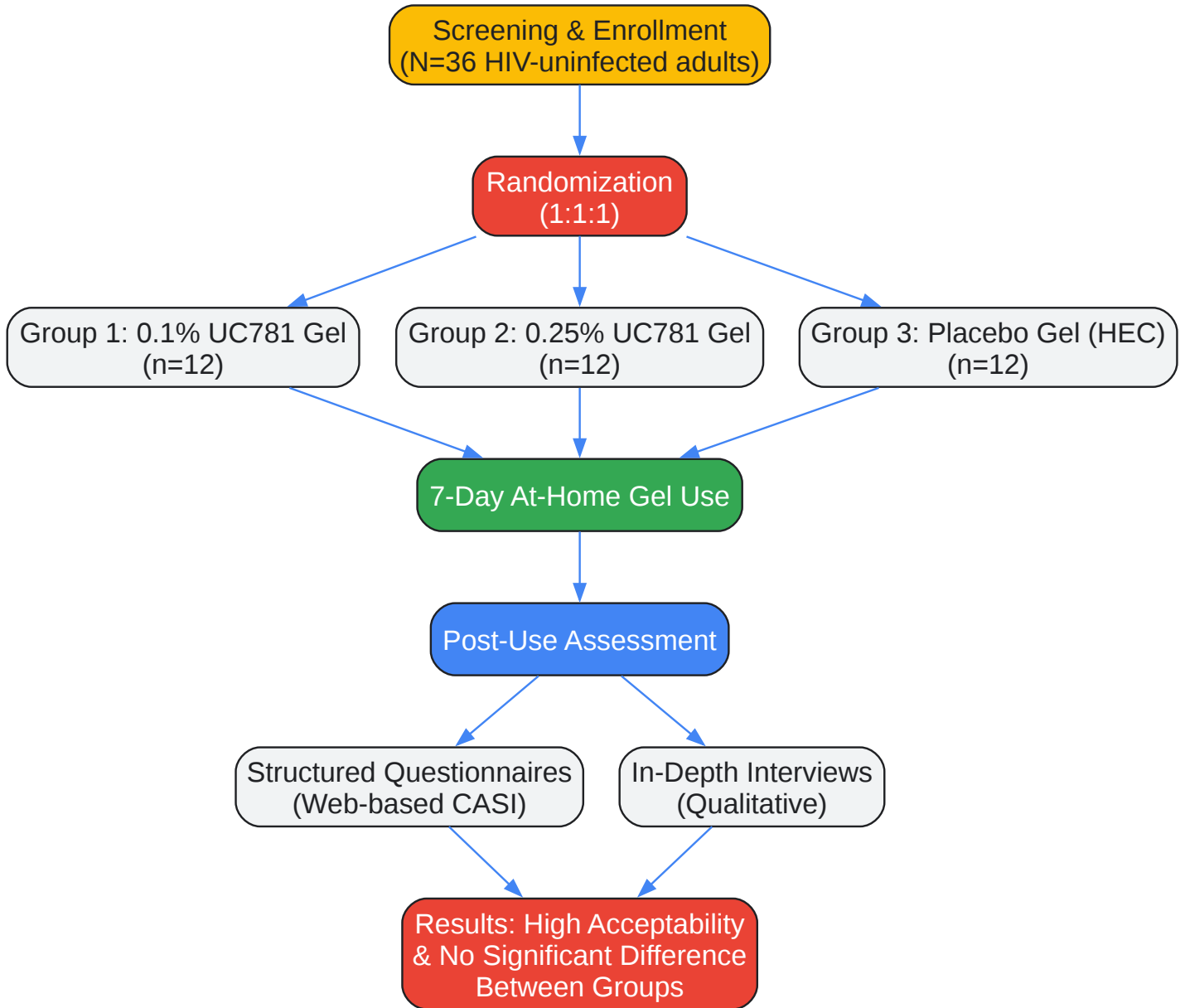


Figure 1: Clinical Trial Workflow for UC781 Gel Acceptability Study

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Key Context from the Broader Trial

It is important to interpret the acceptability data within the context of the trial's primary goals:

- **Clinical Safety:** The overarching trial found that single and 7-day rectal exposure to both concentrations of UC781 gel were **clinically safe**. There were no serious adverse events, and plasma levels of UC781 were not detected, indicating minimal systemic absorption [2] [3].
- **Formulation Details:** The placebo used was **hydroxyethyl cellulose (HEC) gel**, a clear aqueous formulation. The active UC781 gels (0.1% and 0.25%) were off-white to light yellow aqueous gels. The similarity in formulation, aside from the active pharmaceutical ingredient, helps isolate the perception of the active drug itself in acceptability testing [1] [2].

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References

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